

Tilorone chemical structure and properties

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Compound of Interest

Compound Name: Tilorone bis(propyl iodide)

Cat. No.: B15193378

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Tilorone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tilorone is a synthetic, small-molecule, orally active compound recognized for its broad-spectrum antiviral and immunomodulatory properties.^[1] Initially identified as a potent inducer of interferon, its therapeutic potential has been explored in various contexts, including viral infections, inflammation, and oncology. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and key signaling pathways associated with Tilorone, along with detailed experimental protocols relevant to its study.

Chemical Structure and Identification

Tilorone is a fluoren-9-one derivative, chemically designated as 2,7-bis[2-(diethylamino)ethoxy]fluoren-9-one.^[2] It is a tertiary amino compound and an aromatic ether.^[2] The presence of two diethylaminoethoxy side chains is a key feature of its structure. Tilorone is often used in its dihydrochloride salt form for improved solubility and stability.

Table 1: Chemical Identifiers of Tilorone and Tilorone Dihydrochloride

| Identifier | Tilorone | Tilorone Dihydrochloride |
|-------------------|--|--|
| IUPAC Name | 2,7-bis[2-(diethylamino)ethoxy]fluoren-9-one[2] | 2,7-bis[2-(diethylamino)ethoxy]fluoren-9-one;dihydrochloride |
| CAS Number | 27591-97-5[2] | 27591-69-1[2] |
| PubChem CID | 5475[2] | 33958 |
| Molecular Formula | C ₂₅ H ₃₄ N ₂ O ₃ [2] | C ₂₅ H ₃₆ Cl ₂ N ₂ O ₃ |
| SMILES | <chem>CCN(CC)CCOC1=CC2=C(C=C1)C3=C(C2=O)C=C(C=C3)OCCN(CC)CC</chem> [2] | <chem>CCN(CC)CCOC1=CC2=C(C=C1)C3=C(C2=O)C=C(C=C3)OCCN(CC)CC.Cl.Cl</chem> |
| InChI | InChI=1S/C25H34N2O3/c1-5-26(6-2)13-15-29-19-9-11-21-22-12-10-20(30-16-14-27(7-3)8-4)18-24(22)25(28)23(21)17-19/h9-12,17-18H,5-8,13-16H2,1-4H3[2] | InChI=1S/C25H34N2O3.2ClH/c1-5-26(6-2)13-15-29-19-9-11-21-22-12-10-20(30-16-14-27(7-3)8-4)18-24(22)25(28)23(21)17-19;/h9-12,17-18H,5-8,13-16H2,1-4H3;2*1H |

Physicochemical Properties

The physicochemical properties of Tilorone and its dihydrochloride salt are crucial for its formulation, delivery, and pharmacokinetic profile.

Table 2: Physicochemical Properties of Tilorone and Tilorone Dihydrochloride

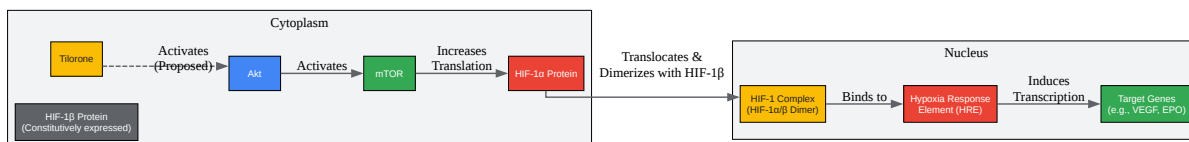
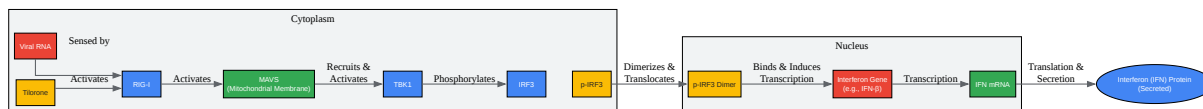
| Property | Tilorone | Tilorone Dihydrochloride |
|-----------------------|------------------|--|
| Molecular Weight | 410.55 g/mol [2] | 483.47 g/mol |
| Melting Point | Not available | 230-233 °C |
| Solubility | Not available | Soluble in water (≥ 28 mg/mL), DMSO, and Ethanol. Soluble in PBS (pH 7.2) at 10 mg/mL. |
| logP (calculated) | 4.7[2] | Not available |
| pKa (strongest basic) | 9.49 (predicted) | Not available |
| Appearance | Not available | Orange-yellow crystalline powder |

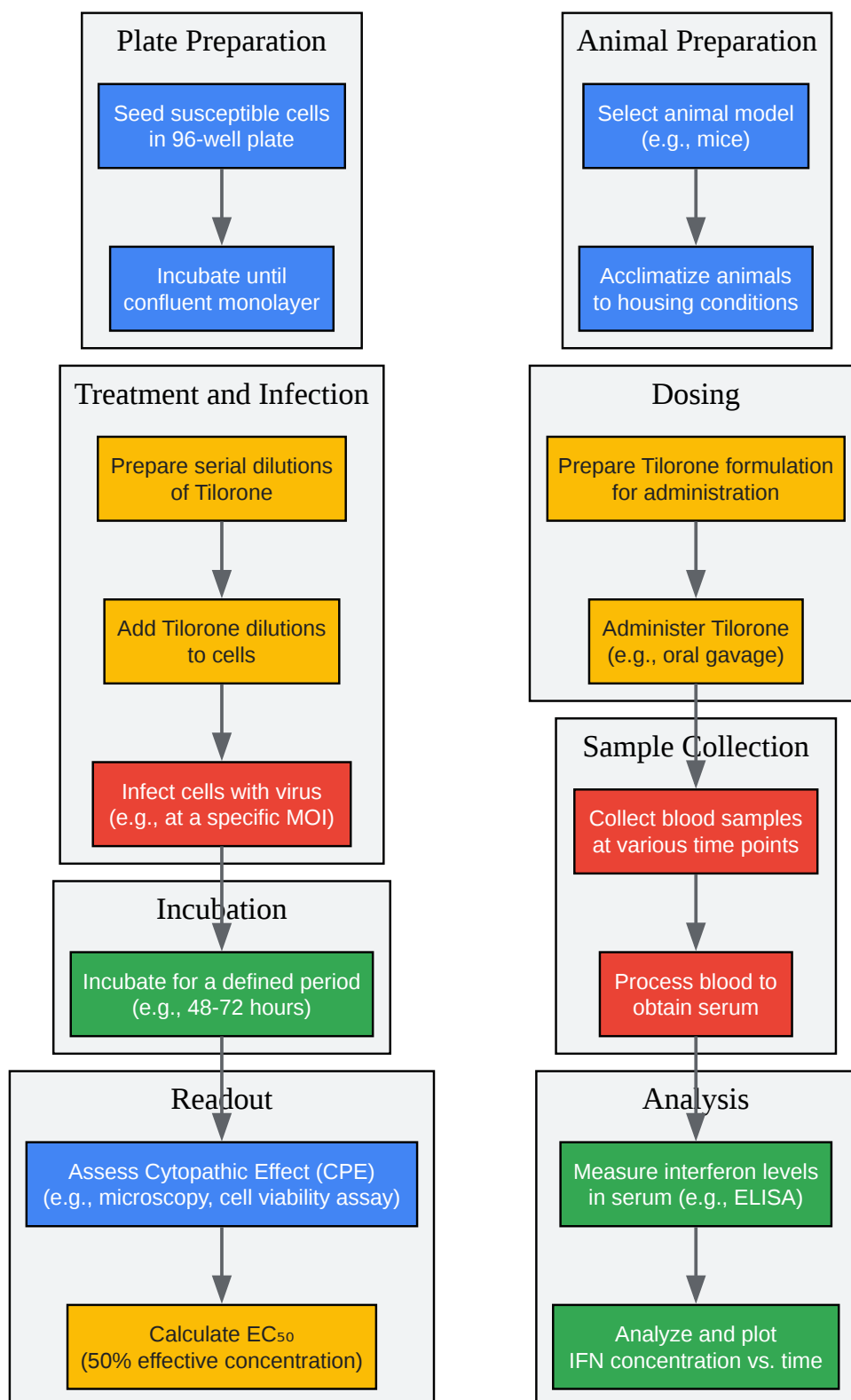
Signaling Pathways

Tilorone's biological activities are primarily attributed to its ability to modulate key signaling pathways involved in the innate immune response and cellular adaptation to stress.

Interferon Induction via RIG-I Pathway

A primary mechanism of Tilorone's antiviral activity is its induction of interferons (IFNs). It is hypothesized to act through the RIG-I-like receptor (RLR) signaling pathway.[2][3] RIG-I is an intracellular pattern recognition receptor that detects viral RNA, triggering a signaling cascade that leads to the production of type I IFNs.





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